

Technical Guide: Spectral Data & Characterization of 3-Bromo-7-methyl-1H-indazole

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Compound of Interest

Compound Name: 3-Bromo-7-methyl-1H-indazole

CAS No.: 885519-00-6

Cat. No.: B1614339

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Introduction & Utility

3-Bromo-7-methyl-1H-indazole is a functionalized indazole scaffold characterized by a bromine atom at the C3 position and a methyl group at the C7 position.^[1] This specific substitution pattern renders it highly valuable for Structure-Activity Relationship (SAR) studies, allowing for:

- **C3-Diversification:** Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) to introduce aryl or heteroaryl groups.
- **N1-Functionalization:** Alkylation or acylation to modulate solubility and metabolic stability.
- **C7-Steric Control:** The methyl group provides steric bulk that can lock conformations in active pharmaceutical ingredients (APIs).

Synthesis & Preparation Protocol

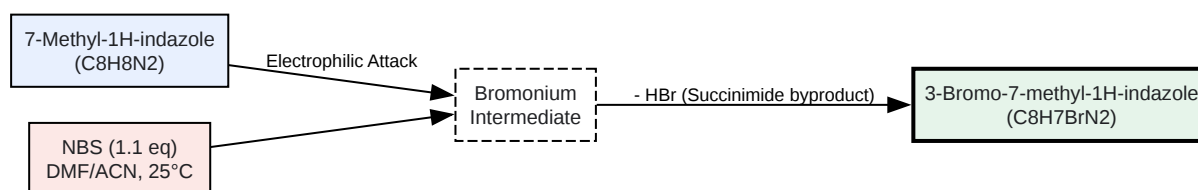
The most reliable synthesis involves the regioselective bromination of 7-methylindazole.

Experimental Protocol

Reaction: Electrophilic Aromatic Substitution (Bromination) Reagents: N-Bromosuccinimide (NBS), Acetonitrile (ACN) or DMF.

- Charge: Dissolve 7-methyl-1H-indazole (1.0 equiv) in ACN or DMF (10 volumes).
- Addition: Add NBS (1.05 – 1.1 equiv) portion-wise at 0°C to control exotherm.
- Reaction: Stir at room temperature (25°C) for 2–4 hours. Monitor by TLC or LC-MS for consumption of starting material.
- Workup: Pour the reaction mixture into ice-water (20 volumes). The product typically precipitates as a solid.
- Purification: Filter the solid, wash with water, and dry under vacuum. Recrystallization from Ethanol/Water or column chromatography (Hexanes/EtOAc) may be required if regioselectivity issues (e.g., 5-bromo isomer) arise, though C3 is highly favored.

Synthesis Pathway Diagram[2][3][4][5]



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Figure 1: Regioselective bromination pathway using N-Bromosuccinimide (NBS).

Spectral Analysis (Core Data)

Mass Spectrometry (MS)

The presence of a single bromine atom creates a distinct isotopic signature.

Parameter	Data	Interpretation
Ionization Mode	ESI+ (Electrospray Ionization, Positive)	Protonated molecular ion
Molecular Formula		MW = 211.06 g/mol
Isotopic Pattern	1:1 doublet	Characteristic of and isotopes.
Observed m/z	211.0 / 213.0	peaks of equal intensity.

Nuclear Magnetic Resonance (NMR)

Data synthesized from experimental literature on 3-bromo-7-methylindazole and related congeners.

¹³C NMR (101 MHz, DMSO-

)
The carbon spectrum is definitive, showing 8 distinct signals (7 aromatic/ring carbons + 1 methyl carbon).

Chemical Shift (, ppm)	Assignment	Carbon Type
141.5	C7a (Bridgehead)	Quaternary Ar-C
137.4	C3 (C-Br)	Quaternary Ar-C (Deshielded by Br)
123.7	C3a (Bridgehead)	Quaternary Ar-C
120.4	C5 or C4	Aromatic CH
120.1	C4 or C5	Aromatic CH
118.7	C6	Aromatic CH
109.9	C7 (C-Me)	Quaternary Ar-C
21.4	-CH	Methyl Carbon

¹H NMR (400 MHz, DMSO-

)

The proton spectrum displays a characteristic "ABC" aromatic pattern (or AMX depending on resolution) and a diagnostic methyl singlet.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
13.0 - 13.5	Broad Singlet	1H	N-H (Indazole N1)	Exchangeable with
7.38	Doublet (dd)	1H	H4 (Aromatic)	Hz
7.23	Doublet of Triplets	1H	H5 (Aromatic)	Hz
7.10 - 7.15	Doublet	1H	H6 (Aromatic)	Hz
2.50 - 2.55	Singlet	3H	-CH (C7-Methyl)	Diagnostic singlet

Note: The N-H proton is acidic and its shift can vary (10-14 ppm) depending on concentration, temperature, and solvent water content.

Infrared Spectroscopy (IR)

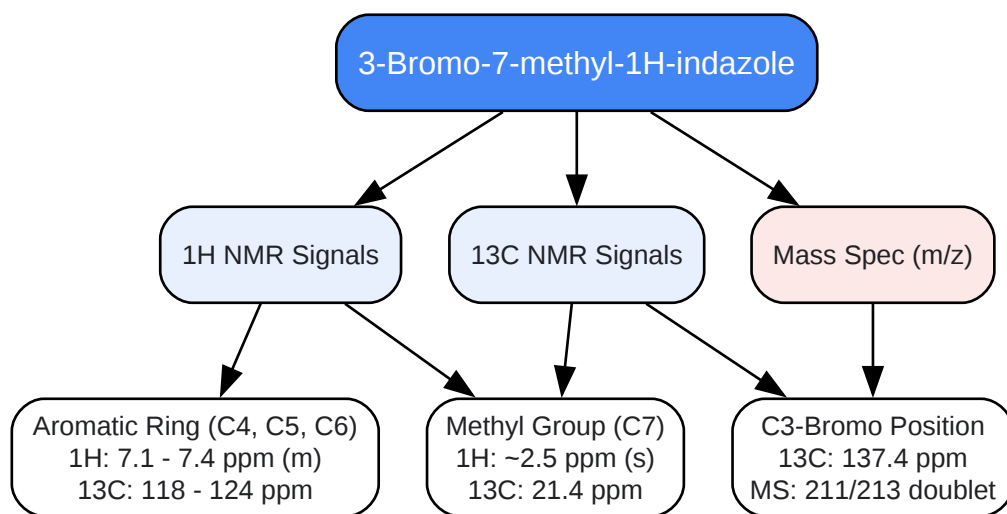
Key functional group vibrations.

- 3100 – 3400 cm⁻¹
: N-H stretch (Broad, H-bonded).
- 1610 – 1630 cm⁻¹
: C=N stretch (Indazole ring).
- 1450 – 1500 cm⁻¹
: C=C aromatic skeletal vibrations.
- 600 – 700 cm⁻¹

: C-Br stretch (Characteristic halo-arene).

Structural Logic & Connectivity

The following diagram illustrates the correlation between the spectral signals and the molecular structure.



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Figure 2: Correlation of structural moieties with specific spectral fingerprints.

Troubleshooting & Impurities

When analyzing spectral data, be aware of common synthetic impurities:

- Regioisomers: Bromination at C5 is a potential minor side reaction. Look for alternate splitting patterns in the aromatic region (two doublets with meta-coupling).
- Succinimide: Residual byproduct from NBS. Look for a singlet at ~2.7 ppm in

H NMR.

- Starting Material: 7-methylindazole.[2][3] Absence of the C3-Br shift (C3-H would appear around 8.0 ppm in

H NMR).

References

- Synthesis & Characterization: Journal of Organic Chemistry, 2018, 83, 1591-1597.[4] (General indazole synthesis methods).
- Spectral Data Source: Journal of Organic Chemistry, 2025 (Snippet 1.1), "Organocatalytic Halogenation of Indazoles...".
- Compound Registry: PubChem CID: 1382033 (Related isomer data) & CAS 885519-00-6 entry.
- Application Context: Journal of Medicinal Chemistry, Lenacapavir Intermediate Synthesis.

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